

What are the chemical properties of tetrabutylphosphonium hydroxide?

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Compound of Interest

Compound Name: *Tetrabutylphosphonium hydroxide*

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Tetrabutylphosphonium Hydroxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylphosphonium hydroxide (TBPH) is a quaternary phosphonium salt that has garnered significant attention across various scientific disciplines for its utility as a strong organic base and a highly effective phase-transfer catalyst. Its unique combination of high basicity, solubility in a range of solvents, and thermal stability makes it an invaluable tool in organic synthesis, materials science, and pharmaceutical development. This technical guide provides an in-depth overview of the chemical properties of **tetrabutylphosphonium hydroxide**, complete with quantitative data, detailed experimental protocols for its characterization, and visualizations of its reactive and analytical pathways.

Core Chemical and Physical Properties

Tetrabutylphosphonium hydroxide is a clear, colorless to pale yellow liquid, typically supplied as a 40% solution in water.^[1] Its structure consists of a central phosphorus atom bonded to four butyl groups, forming a bulky, symmetric cation, which is ionically paired with a hydroxide anion.

Tabulated Physical and Chemical Data

The following table summarizes the key quantitative properties of **tetrabutylphosphonium hydroxide**.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₇ OP	[1]
Molecular Weight	276.44 g/mol	[1]
CAS Number	14518-69-5	[1]
Appearance	Clear, colorless to pale yellow liquid	[1]
Density	0.989 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.412	
Melting Point	15 °C / 59 °F	[2]
Solubility	Miscible with water, alcohols, and methylene chloride.	[1]
Basicity (pKa)	Estimated to be very high, consistent with a strong base.	

Spectroscopic and Analytical Characterization

Accurate characterization of **tetrabutylphosphonium hydroxide** is crucial for its effective application. The following sections detail the experimental protocols for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure and assessing the purity of TBPH.

- **Sample Preparation:** Prepare a 0.1 M solution of **tetrabutylphosphonium hydroxide** in a suitable deuterated solvent. Given its solubility, deuterium oxide (D₂O) or deuterated

methanol (CD_3OD) can be used. For aqueous solutions, the addition of 5% D_2O can be utilized for locking purposes.[3]

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for optimal resolution.
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra at room temperature.
- Data Analysis:
 - ^1H NMR: Expect to observe multiplets corresponding to the butyl chains. The protons on the alpha-carbon to the phosphorus will be the most downfield, followed by the beta, gamma, and terminal methyl protons.
 - ^{13}C NMR: The spectrum will show four distinct signals for the four non-equivalent carbons of the butyl groups.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can be used to identify the functional groups present in TBPH.

- Sample Preparation: As TBPH is a liquid, it can be analyzed neat using a thin film between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis of the liquid sample.
- Instrumentation: A standard FTIR spectrometer is suitable for this analysis.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically $4000\text{-}400\text{ cm}^{-1}$).
- Data Analysis: Key expected vibrational modes include C-H stretching and bending from the butyl groups, and a broad O-H stretching band, which may be present due to associated water molecules.

Assay by Titration

The concentration of TBPH solutions can be accurately determined by acid-base titration.

- **Standardization of Titrant:** Prepare a standardized solution of a strong acid, typically 0.1 M hydrochloric acid (HCl), using a primary standard such as sodium carbonate.
- **Sample Preparation:** Accurately weigh a sample of the **tetrabutylphosphonium hydroxide** solution and dissolve it in deionized water.
- **Titration:** Add a few drops of a suitable indicator, such as phenolphthalein, to the TBPH solution. Titrate the solution with the standardized HCl until the endpoint is reached, indicated by a color change. For more precise measurements, a potentiometric titration monitoring the pH change can be employed.
- **Calculation:** The molarity of the TBPH solution is calculated based on the volume of HCl required to reach the equivalence point.

Reactivity and Synthetic Applications

Tetrabutylphosphonium hydroxide is a versatile reagent in organic synthesis, primarily utilized for its strong basicity and its role as a phase-transfer catalyst.

As a Strong Base

TBPH is a strong organic base capable of deprotonating a wide range of acidic compounds. This property is fundamental to its application in various reactions, including alkylations and eliminations.

Phase-Transfer Catalysis

As a phase-transfer catalyst, TBPH facilitates the reaction between reactants in immiscible phases (e.g., aqueous and organic). The tetrabutylphosphonium cation forms an ion pair with the reacting anion, transporting it into the organic phase where it can react with the organic substrate.

This protocol provides a general procedure for the O-alkylation of a phenol using TBPH as a phase-transfer catalyst.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the phenol (1 equivalent) in a suitable organic solvent such as toluene or dichloromethane.

- **Addition of Reagents:** Add an aqueous solution of **tetrabutylphosphonium hydroxide** (catalytic amount, e.g., 5-10 mol%) to the flask.
- **Alkylation:** While stirring vigorously, add the alkylating agent (e.g., an alkyl halide, 1.1 equivalents) to the reaction mixture.
- **Reaction Monitoring:** Heat the reaction to the desired temperature (e.g., reflux) and monitor its progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture, separate the organic and aqueous layers. Wash the organic layer with water and brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure.
- **Purification:** Purify the resulting ether by column chromatography or distillation.

Generation of Dichlorocarbene

Tetrabutylphosphonium hydroxide can be used to generate dichlorocarbene from chloroform. Dichlorocarbene is a highly reactive intermediate used in cyclopropanation and other addition reactions.

Thermal and Chemical Stability

Tetrabutylphosphonium hydroxide is stable under normal storage conditions.^[2] However, as a strong base, it should be protected from atmospheric carbon dioxide to prevent the formation of the corresponding carbonate. Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can be employed to determine its thermal decomposition profile.

Visualizing Chemical Pathways and Workflows

Reactivity Pathways of Tetrabutylphosphonium Hydroxide

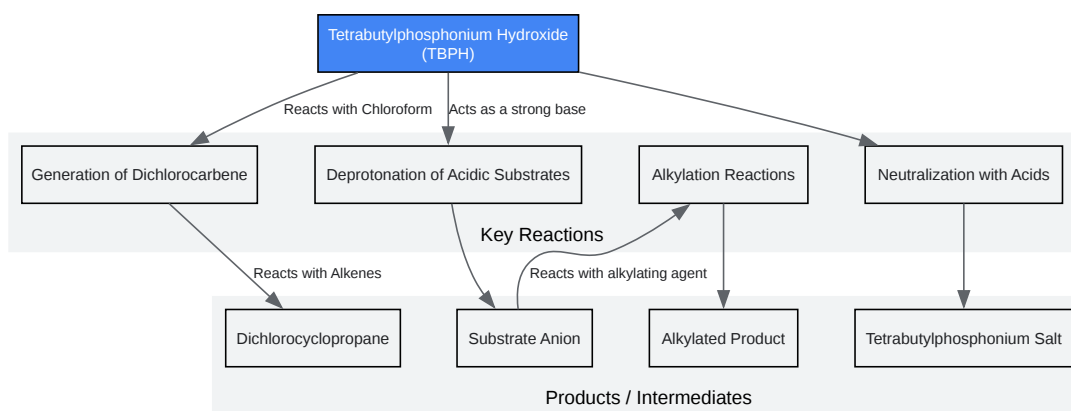


Figure 1. Reactivity Pathways of TBPH

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Caption: Reactivity pathways of **Tetrabutylphosphonium Hydroxide**.

Experimental Workflow for Assay by Titration

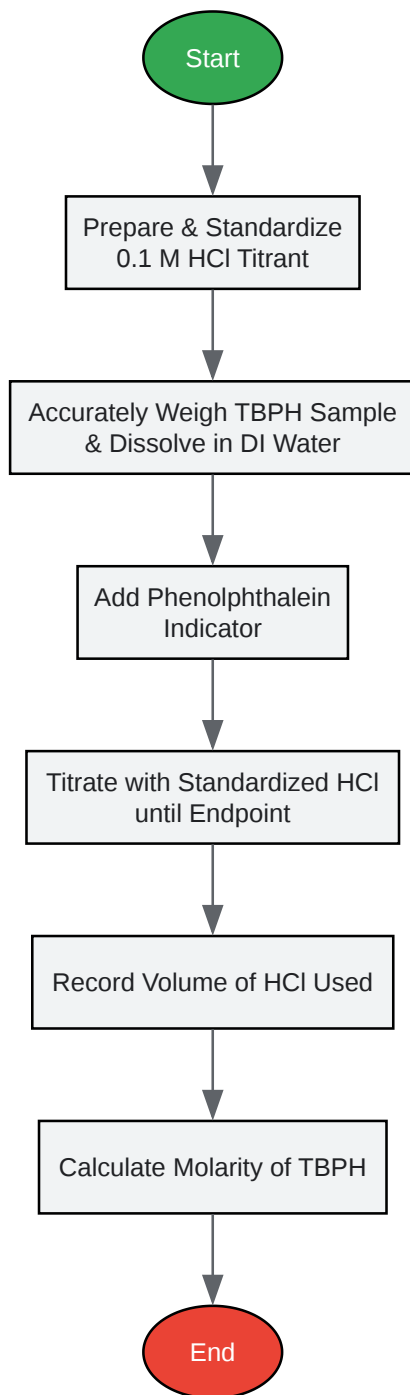


Figure 2. Workflow for TBPH Assay

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Caption: Experimental workflow for the assay of TBPH by titration.

Safety and Handling

Tetrabutylphosphonium hydroxide is a corrosive substance that can cause severe skin burns and eye damage.[3] It is essential to handle it with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Conclusion

Tetrabutylphosphonium hydroxide is a powerful and versatile chemical tool with a broad range of applications in research and development. A thorough understanding of its chemical properties, reactivity, and proper handling is paramount for its safe and effective use. This guide has provided a comprehensive overview of these aspects to support the scientific community in leveraging the full potential of this important reagent.

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